

Proper Disposal of AIM-100: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Aim-100

Cat. No.: B1666732

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory operations. This document provides essential safety and logistical information for the proper disposal of **AIM-100**, a compound identified as potentially harmful and toxic to aquatic life.

AIM-100 is described as N-[[[(2S)-oxolan-2-yl]methyl]-5,6-diphenylfuro[2,3-d]pyrimidin-4-amine, with the molecular formula C₂₃H₂₁N₃O₂.^[1] While some safety data sheets (SDS) do not classify the substance under the Globally Harmonized System (GHS), others indicate significant hazards, including being harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[2] Due to these potential risks, it is imperative to handle and dispose of **AIM-100** as a hazardous chemical.

Key Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate personal protective equipment (PPE). This includes safety goggles with side-shields, protective gloves, and impervious clothing.^[2] All handling of **AIM-100** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.^[2] An accessible safety shower and eyewash station are mandatory in the handling area.^[2]

Quantitative Data Summary

For quick reference, the following table summarizes the key identifiers and physical properties of **AIM-100**.

Property	Value	Reference
Molecular Formula	C23H21N3O2	[1]
Molecular Weight	371.43 g/mol	[1][2]
CAS Number	873305-35-2	[1][2]
Appearance	Solid	[3]
Storage Temperature	-20°C (powder) or -80°C (in solvent)	[2]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **AIM-100** waste. This procedure is designed to minimize environmental release and ensure compliance with hazardous waste regulations.

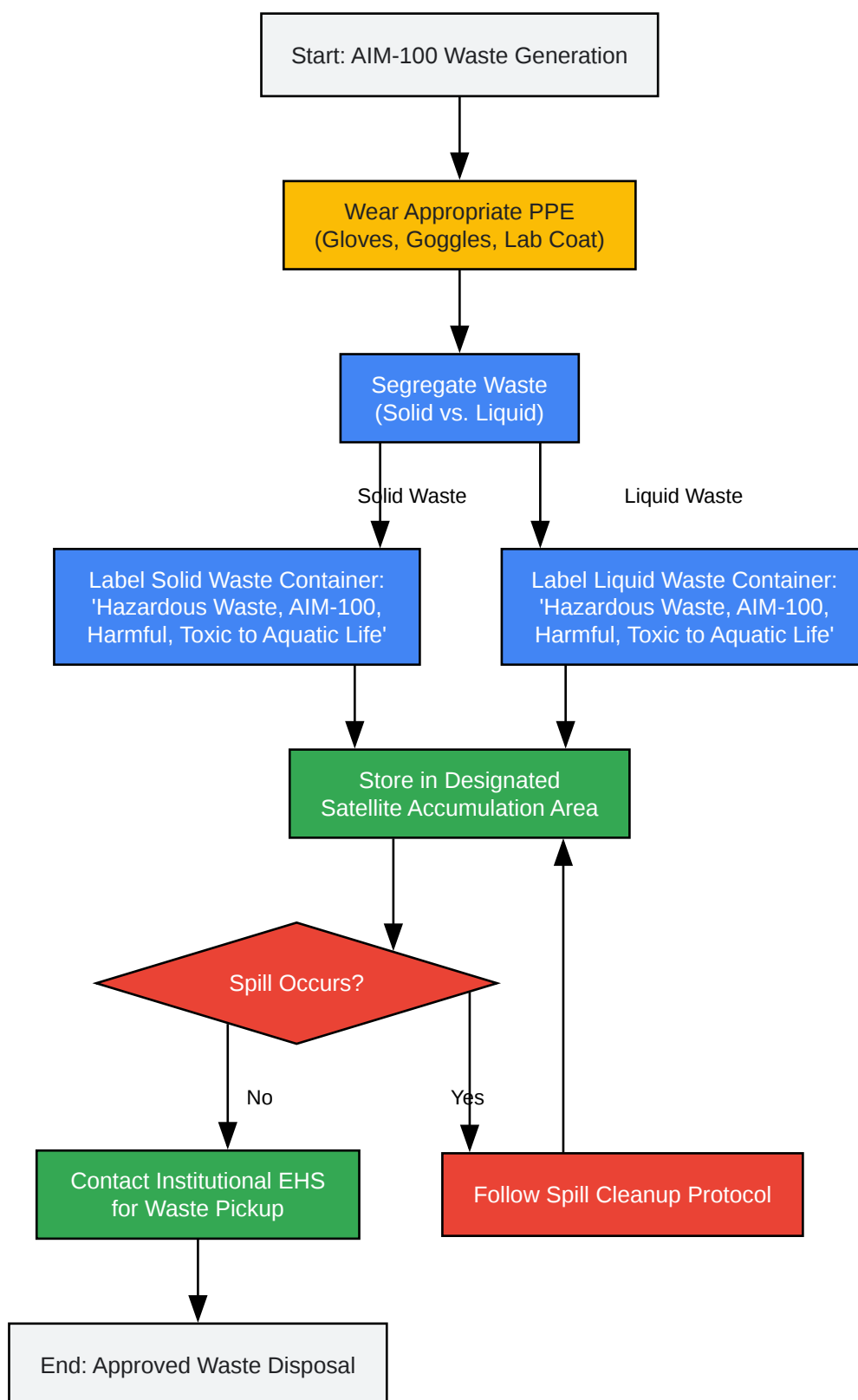
Experimental Protocol: **AIM-100** Waste Disposal

- Waste Segregation:
 - Do not mix **AIM-100** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Collect all solid waste, including contaminated consumables (e.g., pipette tips, gloves, weighing paper), in a dedicated, clearly labeled hazardous waste container.
 - Collect all liquid waste containing **AIM-100** in a separate, leak-proof, and clearly labeled hazardous waste container.
- Container Labeling:
 - Label all waste containers with "Hazardous Waste," the full chemical name "**AIM-100**," and the specific hazard warnings: "Harmful if Swallowed" and "Toxic to Aquatic Life."

- Indicate the accumulation start date on the label.
- Waste Storage:
 - Store waste containers in a designated satellite accumulation area that is secure and away from drains or water sources.
 - Ensure the storage area is cool and well-ventilated.[\[2\]](#)
- Spill Management:
 - In the event of a spill, immediately alert personnel in the vicinity.
 - For small spills, mechanically pick up the solid material and place it in the designated hazardous waste container. Avoid creating dust.
 - For larger spills, or if you are not trained in spill cleanup, evacuate the area and contact your institution's EHS office immediately.
 - Prevent any spilled material from entering sewers or surface and ground water.[\[2\]](#)
- Final Disposal:
 - Arrange for the collection of the hazardous waste through your institution's EHS office.
 - Disposal must be conducted by an approved and licensed waste disposal contractor.[\[2\]](#)
 - Do not attempt to dispose of **AIM-100** down the drain or in regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the **AIM-100** disposal procedure.



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Caption: **AIM-100** hazardous waste disposal workflow.

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References

- 1. Aim-100 | C₂₃H₂₁N₃O₂ | CID 11501591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. AIM-100|873305-35-2|MSDS [dcchemicals.com]
- 3. aimsolder.com [aimsolder.com]
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